

Tavaborole cross-reactivity with other cellular components

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Compound of Interest

Compound Name: 7-(Hydroxymethyl)benzo[c]
[1,2]oxaborol-1(3h)-ol

Cat. No.: B13139070

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Welcome to the Technical Support Center for benzoxaborole research. This guide is designed for scientists and drug development professionals investigating the cellular interactions, selectivity, and potential off-target effects of Tavaborole (AN2690).

Part 1: Core Mechanism & Specificity FAQs

Q1: How does Tavaborole achieve target specificity, and why might it cross-react with other cellular components? A1: Tavaborole is a benzoxaborole antifungal that specifically targets the editing site (CP1 domain) of cytoplasmic leucyl-tRNA synthetase (LeuRS). The mechanism of action relies on the electrophilic boron atom attacking the nucleophilic 2'- and 3'-oxygen atoms (cis-diols) of the 3'-terminal adenosine (A76) of tRNA^{Leu}. This forms a stable tetrahedral spiroborate adduct, trapping the tRNA in the editing site and stalling protein synthesis[1].

Cross-reactivity typically arises when high concentrations of the drug force the boron moiety to interact with other cellular nucleophiles. Because boron is highly electrophilic, it can theoretically bind to the cis-diols of non-target RNAs, glycoproteins, or the editing sites of other aminoacyl-tRNA synthetases (aaRS) that share structural homology with LeuRS[2].

Q2: My mammalian cell line is showing unexpected cytotoxicity at high Tavaborole concentrations. Is it inhibiting mammalian LeuRS? A2: While Tavaborole is highly selective for fungal and parasitic LeuRS over mammalian LeuRS, off-target mammalian cytotoxicity can occur at elevated concentrations. This selectivity is driven by subtle structural variances in the CP1 hydrolytic editing active site. In fungal and parasitic LeuRS, specific residues (such as Tyr487 and conserved lysines) stabilize the oxaborole-AMP adduct via hydrogen bonding[3]. Mammalian LeuRS lacks the exact conformational flexibility to stabilize this adduct efficiently, leading to a much higher IC50. However, at micromolar to millimolar concentrations, mass action can drive weak adduct formation in mammalian cells, leading to translational stalling.

Q3: Can Tavaborole cross-react with non-synthetase targets? A3: Yes. While Tavaborole was optimized for LeuRS, the benzoxaborole chemotype is known to interact with other enzymatic targets. For instance, related oxaboroles have been shown to inhibit Cleavage and Polyadenylation Specificity Factor 3 (CPSF3), an endonuclease involved in mRNA processing[4]. If you observe atypical phenotypic effects (e.g., mRNA processing defects rather than pure translational stalling), you must profile for CPSF3 inhibition or non-specific carbohydrate binding.

Part 2: Quantitative Selectivity Data

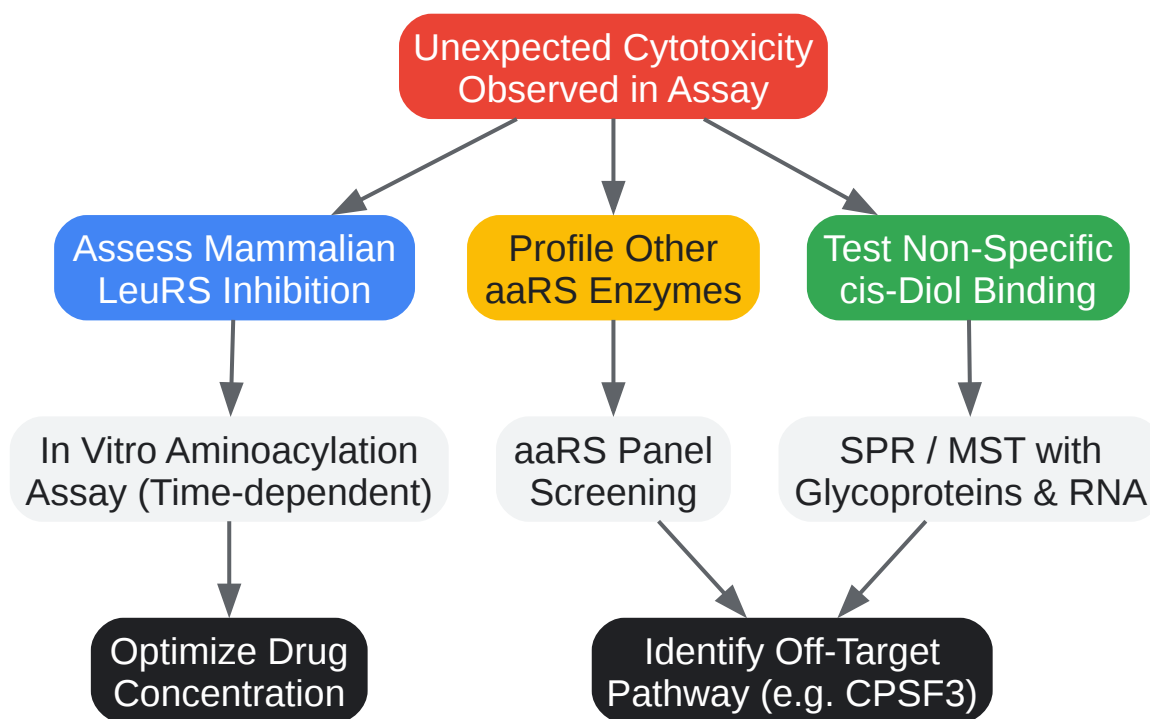
To contextualize your experimental dosing and troubleshoot cross-reactivity, refer to the established selectivity profiles of Tavaborole across different species and targets.

Target Enzyme / Organism	Target Class	IC50/ EC50(μM)	Interaction Causality
T. rubrum (Fungal) LeuRS	Primary Target	0.1 - 0.5	High-affinity spiroborate adduct in CP1 domain
L. donovani (Parasite) LeuRS	Homologous Target	~0.83	Cross-species CP1 domain structural conservation
Mammalian (Human) LeuRS	Off-Target	> 1000	Unfavorable editing site conformation for adduct
Human CPSF3	Off-Target	> 50	Weak boron- metal/nucleophile interaction
Mammalian AlaRS / ThrRS	Off-Target	> 100	Lack of specific editing pocket for A76- oxaborole

Note: Data synthesized from standard benzoxaborole profiling panels. Always run a dose-response curve specific to your experimental cell line.

Part 3: Troubleshooting Workflows & Protocols

When unexpected cellular phenotypes occur, it is critical to systematically isolate the source of cross-reactivity.



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Diagnostic workflow for isolating Tavaborole cross-reactivity and off-target interactions.

Protocol: Self-Validating In Vitro Aminoacylation Assay for Mammalian LeuRS Cross-Reactivity

Purpose: To determine if your observed cellular toxicity is due to on-target (but cross-species) inhibition of mammalian LeuRS.

Causality Check: Because Tavaborole's mechanism requires the formation of a covalent adduct with tRNA^{Leu} before aminoacylation can be fully blocked, the inhibition is strictly time-dependent. If you do not pre-incubate the drug with the enzyme and tRNA, you will get false-negative results (artificially high IC₅₀) because the rapid ATP-driven aminoacylation reaction will outcompete the slow adduct formation.

Step-by-Step Methodology:

- Reagent Preparation:

- Prepare the reaction buffer: 50 mM HEPES (pH 7.5), 30 mM KCl, 10 mM MgCl₂, 2 mM DTT.
- Purify recombinant human LeuRS (or your target mammalian LeuRS).
- Prepare mammalian tRNA^{Leu} transcript and [14C] -Leucine.
- Time-Dependent Pre-Incubation (Critical Step):
 - Mix 10 nM human LeuRS, 2 μM tRNA^{Leu}, and varying concentrations of Tavaborole (0.1 μM to 2 mM) in the reaction buffer.
 - Self-Validation System: Run two parallel sets. Incubate Set A for 2 minutes and Set B for 20 minutes at 30°C. If Tavaborole is genuinely binding the editing site, the apparent K_i in Set B will be significantly lower than in Set A due to the progressive formation of the tRNA-AN2690 adduct. If the K_i remains identical, the inhibition is non-specific.
- Reaction Initiation:
 - Initiate the aminoacylation reaction by adding 2 mM ATP and 20 μM [14C] -Leucine to the pre-incubated mixtures.
- Quenching and Precipitation:
 - After exactly 5 minutes, quench the reaction by spotting 15 μL of the mixture onto Whatman 3MM filter pads pre-soaked in 5% trichloroacetic acid (TCA).
 - Wash the pads three times in cold 5% TCA to precipitate the charged [14C] -Leu-tRNA^{Leu} and remove free, unreacted [14C] -Leucine. Wash once with 100% ethanol and allow to air dry.
- Quantification:
 - Transfer the pads to scintillation vials, add liquid scintillation cocktail, and count the retained radioactivity.
 - Calculate the IC₅₀. If the IC₅₀ for human LeuRS is >1 mM, your observed cellular cytotoxicity is likely due to a non-LeuRS off-target effect (e.g., CPSF3 or general metabolic

disruption) and requires profiling via Assay 2 or Assay 3 from the workflow above.

References

- tRNA synthetase: tRNA Aminoacylation and beyond Source: National Institutes of Health (PMC) URL:[[Link](#)]
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